

(S)-3-N-Cbz-aminopyrrolidine solubility and stability

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Compound of Interest

Compound Name: (S)-3-N-Cbz-aminopyrrolidine

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An In-depth Technical Guide to the Solubility and Stability of **(S)-3-N-Cbz-aminopyrrolidine**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-3-N-Cbz-aminopyrrolidine, also known as (S)-benzyl (pyrrolidin-3-yl)carbamate, is a chiral building block of significant interest in pharmaceutical synthesis. A thorough understanding of its solubility and stability is paramount for its effective use in drug development, from process chemistry to formulation. This technical guide provides a summary of the currently available information on the solubility and stability of this compound. It is important to note that while qualitative data and general physical properties for related compounds are available, specific quantitative solubility and stability data for **(S)-3-N-Cbz-aminopyrrolidine** are not readily found in publicly accessible literature. This guide, therefore, also outlines standard experimental protocols for determining these crucial parameters.

Physicochemical Properties

A compilation of available physical and chemical properties for **(S)-3-N-Cbz-aminopyrrolidine** and its related compounds is presented below.

Property	Data for (S)-3-N-Cbz-aminopyrrolidine (CAS: 176970-12-0)	Data for Racemic N-Cbz-3-aminopyrrolidine (CAS: 185057-50-5)	Data for (R)-(-)-1-Cbz-3-aminopyrrolidine (CAS: 122536-73-6)
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂	C ₁₂ H ₁₆ N ₂ O ₂	C ₁₂ H ₁₆ N ₂ O ₂
Molecular Weight	220.27 g/mol	220.27 g/mol	220.27 g/mol
Appearance	-	White to off-white crystalline powder[1]	-
Boiling Point	-	351.7°C at 760 mmHg[1]	315 °C
Density	-	1.186 g/cm ³ [1]	1.155 g/mL at 25 °C
Refractive Index	-	1.571[1]	n _{20/D} 1.548
Flash Point	-	166.5°C[1]	>110 °C

Solubility Profile

Precise quantitative solubility data for **(S)-3-N-Cbz-aminopyrrolidine** in various solvents is not extensively documented in public literature. However, qualitative descriptions for the racemic mixture and related compounds provide some guidance.

Solvent	Solubility of Racemic N-Cbz-3-aminopyrrolidine	Solubility of (S)-3-(Boc-amino)pyrrolidine
Water	Sparingly soluble[1]	Soluble[2][3]
Chloroform	-	Slightly soluble[2]
Methanol	-	Slightly soluble[2]
Ethanol	-	-
Ethyl Acetate	-	-
Acetonitrile	-	-
Dichloromethane	-	-

It is crucial to experimentally determine the quantitative solubility of **(S)-3-N-Cbz-aminopyrrolidine** in relevant solvent systems for specific applications.

Stability Profile

The stability of **(S)-3-N-Cbz-aminopyrrolidine** is a critical parameter for its storage and handling. While detailed stability studies are not publicly available, the racemic mixture is noted to be "Air Sensitive"[\[1\]](#). A comprehensive evaluation of its stability under various stress conditions is necessary.

Condition	Observation/Potential Degradation Pathway
Hydrolytic	The carbamate linkage may be susceptible to hydrolysis under strongly acidic or basic conditions, yielding 3-aminopyrrolidine, benzyl alcohol, and carbon dioxide. The rate of hydrolysis is expected to be pH-dependent.
Oxidative	The pyrrolidine ring and the benzylic position of the Cbz group could be susceptible to oxidation. Forced degradation with agents like hydrogen peroxide would reveal potential oxidation products.
Photolytic	Exposure to UV or visible light may induce degradation. The aromatic ring of the Cbz group could absorb light, potentially leading to radical-mediated degradation pathways.
Thermal	Elevated temperatures may lead to thermal decomposition. The specific degradation products would need to be identified through forced degradation studies.

Experimental Protocols

To address the lack of specific data, the following section details standard experimental protocols for determining the solubility and stability of **(S)-3-N-Cbz-aminopyrrolidine**.

Solubility Determination: Shake-Flask Method

The equilibrium solubility can be determined using the well-established shake-flask method.

Workflow for Solubility Determination (Shake-Flask Method)

Sample Preparation

Add excess (S)-3-N-Cbz-aminopyrrolidine to solvent

Incubation

Equilibrate at constant temperature with agitation

Separation

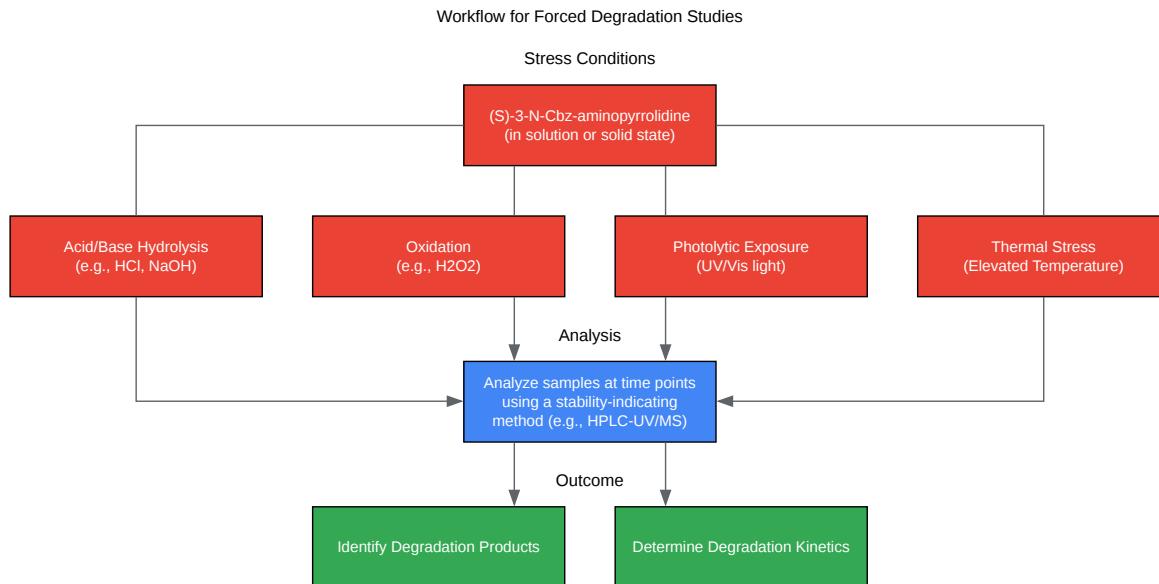
Phase Separation

Centrifuge or filter to remove undissolved solid

Quantification

Analysis

Quantify concentration in the supernatant/filtrate (e.g., HPLC-UV)



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